

physical and chemical properties of 2,4-Dichlorophenylhydrazine hydrochloride

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Compound of Interest

Compound Name:	2,4-Dichlorophenylhydrazine hydrochloride
Cat. No.:	B146563

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An In-depth Technical Guide to 2,4-Dichlorophenylhydrazine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,4-Dichlorophenylhydrazine hydrochloride**, a versatile intermediate in organic synthesis. This document outlines its core characteristics, experimental protocols for property determination, and key reactivity, making it an essential resource for professionals in research and drug development.

Core Properties

2,4-Dichlorophenylhydrazine hydrochloride is a halogenated organic compound that presents as a white to off-white crystalline solid with little to no odor. Its hydrochloride salt form enhances its stability and solubility in polar solvents.

Physical and Chemical Data

The key quantitative data for **2,4-Dichlorophenylhydrazine hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₆ H ₆ Cl ₂ N ₂ ·HCl
Molecular Weight	213.49 g/mol
Appearance	Off-white to light brown crystalline powder
Melting Point	217-224 °C
Solubility	Soluble in water and ethanol; insoluble in ether.
Stability	Stable at room temperature in closed containers under normal storage and handling conditions.
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed. [1]

Experimental Protocols

Detailed methodologies for determining key physical properties of **2,4-Dichlorophenylhydrazine hydrochloride** are provided below. These protocols are based on established laboratory techniques and can be adapted for specific experimental setups.

Determination of Melting Point

The melting point of **2,4-Dichlorophenylhydrazine hydrochloride** can be determined using the capillary method with a melting point apparatus.

Materials:

- **2,4-Dichlorophenylhydrazine hydrochloride** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle

Procedure:

- Ensure the **2,4-Dichlorophenylhydrazine hydrochloride** sample is completely dry and in a fine powder form. If necessary, gently grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point (217-224 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting). The range between these two temperatures is the melting point range.

Determination of Solubility

A qualitative assessment of solubility in various solvents can be performed as follows:

Materials:

- **2,4-Dichlorophenylhydrazine hydrochloride** sample
- Test tubes and rack
- Spatula
- Solvents: Water, Ethanol, Diethyl ether
- Vortex mixer (optional)

Procedure:

- Place approximately 10-20 mg of **2,4-Dichlorophenylhydrazine hydrochloride** into three separate, labeled test tubes.

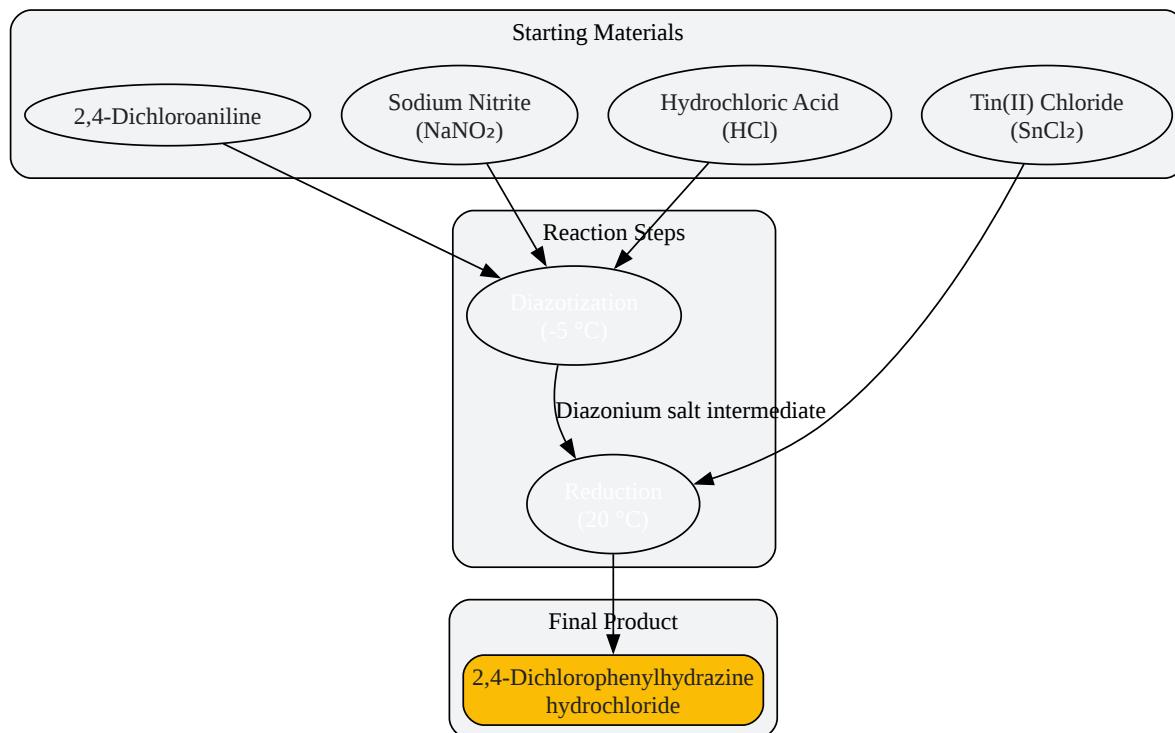
- To the first test tube, add 1 mL of water. To the second, add 1 mL of ethanol. To the third, add 1 mL of diethyl ether.
- Agitate each test tube vigorously for 30-60 seconds. A vortex mixer can be used for more efficient mixing.
- Visually inspect each tube for the presence of undissolved solid.
- Record the substance as "soluble," "partially soluble," or "insoluble" for each solvent. For **2,4-Dichlorophenylhydrazine hydrochloride**, it is expected to be soluble in water and ethanol, and insoluble in ether.

Chemical Properties and Reactivity

2,4-Dichlorophenylhydrazine hydrochloride is a versatile intermediate in organic synthesis, primarily utilized for the preparation of heterocyclic compounds.

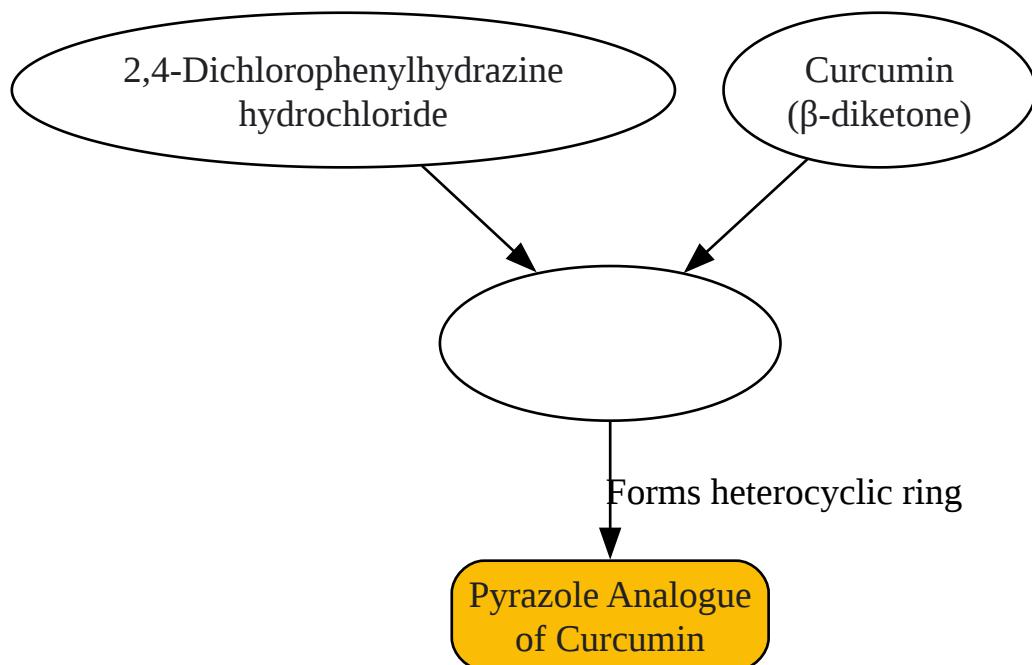
Synthesis of 2,4-Dichlorophenylhydrazine Hydrochloride

The compound can be synthesized from 2,4-dichloroaniline through a two-step diazotization and reduction process.

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Reactivity in the Synthesis of Heterocycles

Arylhydrazines are key building blocks for the synthesis of various nitrogen-containing heterocycles. **2,4-Dichlorophenylhydrazine hydrochloride** is notably used in the synthesis of pyrazole analogues of curcumin. This reaction involves the condensation of the hydrazine with the β -diketone functionality of curcumin.



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Safety and Handling

2,4-Dichlorophenylhydrazine hydrochloride is considered harmful if swallowed, and causes skin and serious eye irritation.[2][3][4] It may also cause respiratory irritation.[2][3][4] Therefore, appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[2] Work should be conducted in a well-ventilated area or under a chemical fume hood.[3]

In case of exposure:

- Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.[2]
- Skin: Wash with plenty of soap and water.[1]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[2]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

Store the compound in a tightly sealed container in a dry and well-ventilated place.[1] It is incompatible with strong oxidizing agents.[1]

This guide serves as a foundational resource for the safe and effective use of **2,4-Dichlorophenylhydrazine hydrochloride** in a research and development setting. For further information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

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